

An In-Depth Technical Guide to the Physical Properties of 1-Adamantanethiol Solid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of solid **1-adamantanethiol**. The information is compiled from various chemical suppliers and databases, supplemented with detailed experimental protocols for the determination of these properties. This document is intended to serve as a valuable resource for researchers utilizing **1-adamantanethiol** in chemical synthesis, materials science, and drug development.

Core Physical Properties

1-Adamantanethiol is a white to off-white crystalline solid at room temperature.[1][2] Its rigid, cage-like adamantane structure imparts unique physical and chemical characteristics. A summary of its key physical properties is presented in the tables below.

Table 1: General and Computed Physical Properties of 1-Adamantanethiol



Property	Value	Source(s)
Molecular Formula	C10H16S	[3][4][5]
Molecular Weight	168.30 g/mol	[4][5]
CAS Number	34301-54-7	[3][4][5]
Appearance	White to light yellow powder/crystal	[2]
Computed XLogP3	3.1	[4]
Computed pKa	11.05 ± 0.20	[6]

Table 2: Experimentally Determined Physical Properties

of 1-Adamantanethiol

Property	Value	Source(s)
Melting Point	99-106 °C	[5]
103-105 °C		
Boiling Point	237.8 ± 9.0 °C (at 760 Torr)	[6]

Solubility Profile

Quantitative experimental data on the solubility of **1-adamantanethiol** in various organic solvents is not readily available in the published literature. However, a qualitative assessment can be made based on the "like dissolves like" principle and the known solubility of related compounds.

The adamantane cage is highly nonpolar and lipophilic, while the thiol group introduces a degree of polarity and the capacity for weak hydrogen bonding. This dual nature suggests that **1-adamantanethiol** will exhibit good solubility in nonpolar organic solvents and moderate solubility in polar aprotic solvents. Its solubility in polar protic solvents is expected to be lower.



Table 3: Predicted Qualitative Solubility of 1-

Adamantanethiol

Solvent Class	Example Solvents	Predicted Solubility	Rationale
Nonpolar Aprotic	Hexane, Toluene, Chloroform	Good	The large, nonpolar adamantane cage will interact favorably with nonpolar solvents. Adamantane itself is readily soluble in these solvents.[7]
Polar Aprotic	Acetone, Dichloromethane	Moderate	The polarity of the thiol group will allow for some interaction with polar aprotic solvents.
Polar Protic	Methanol, Ethanol	Poor to Moderate	The bulky adamantane group may hinder solvation by polar protic solvents, despite the potential for hydrogen bonding with the thiol group. Thiols generally have lower solubility in polar solvents compared to their alcohol analogs. [8]
Aqueous	Water	Insoluble	The hydrophobic nature of the adamantane structure will dominate, leading to very low solubility in water.



Crystal Structure

As of the date of this guide, a definitive, publicly available crystal structure for **1-adamantanethiol** has not been found in the Cambridge Crystallographic Data Centre (CCDC) or other crystallographic databases. Therefore, detailed information on its crystal system, space group, and unit cell dimensions cannot be provided at this time.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1-adamantanethiol**.

Table 4: Key Spectroscopic Data for 1-Adamantanethiol

Spectroscopy	Key Features	Source(s)
¹ H NMR	Spectra available	[9]
¹³ C NMR	Spectra available	[9]
Infrared (IR)	Transmission IR spectrum available. Expect S-H stretching band around 2550-2600 cm ⁻¹ (weak and sharp).	[9]
Raman	Raman spectrum available.	[9]
Mass Spectrometry	Electron ionization mass spectrum available.	[3]

Experimental Protocols

The following sections detail generalized experimental procedures for determining the key physical properties of **1-adamantanethiol**.

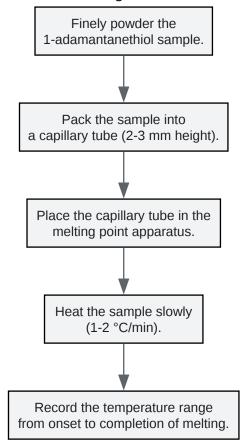
Melting Point Determination

The melting point of a solid is a key indicator of its purity. The following protocol describes the capillary method.



- Sample Preparation: A small amount of finely powdered, dry **1-adamantanethiol** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a steady, slow rate (1-2 °C per minute) near the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last solid particle melts (completion of melting) are recorded as the melting point range.

Workflow for Melting Point Determination



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Melting Point Determination Workflow



Boiling Point Determination

Due to its high melting point, the boiling point of **1-adamantanethiol** is determined under vacuum or at atmospheric pressure with appropriate apparatus. The Thiele tube method is a common laboratory technique.

- Sample Preparation: A small amount of 1-adamantanethiol is placed in a small test tube. A
 capillary tube, sealed at one end, is inverted and placed inside the test tube.
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a
 Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- Heating: The side arm of the Thiele tube is gently heated, causing the bath liquid to circulate and heat the sample.
- Observation: As the sample heats, a stream of bubbles will emerge from the inverted capillary. The heat is then removed. The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.



Place 1-adamantanethiol in a small test tube with an inverted capillary tube. Attach the assembly to a thermometer and place in a Thiele tube. Heat the Thiele tube to induce a steady stream of bubbles. Remove heat and allow to cool. Record the temperature when the liquid enters the capillary tube.

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Boiling Point Determination Workflow

Solubility Determination (Isothermal Saturation Method)

This method is used to determine the quantitative solubility of a solid in a solvent at a specific temperature.

- Sample Preparation: An excess amount of solid 1-adamantanethiol is added to a known volume or mass of the desired solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.



- Separation: The saturated solution is carefully separated from the undissolved solid by filtration or centrifugation.
- Quantification: A known aliquot of the saturated solution is taken, and the solvent is
 evaporated to dryness. The mass of the remaining solid is determined gravimetrically.
 Alternatively, the concentration of the solute in the saturated solution can be determined
 using a suitable analytical technique such as HPLC or GC.

Add excess 1-adamantanethiol to a known amount of solvent. Agitate at a constant temperature to reach equilibrium. Separate the saturated solution from the undissolved solid. Quantify the amount of dissolved solid. Calculate solubility (e.g., in g/100mL).

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Solubility Determination Workflow

Spectroscopic Analysis



- Sample Preparation: 5-10 mg of **1-adamantanethiol** is dissolved in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl₃) in an NMR tube. A small amount of tetramethylsilane (TMS) is added as an internal reference.
- ¹H NMR Acquisition: A standard ¹H NMR spectrum is acquired on a spectrometer (e.g., 400 MHz).
- ¹³C NMR Acquisition: A proton-decoupled ¹³C NMR spectrum is acquired. A sufficient number of scans is necessary to obtain a good signal-to-noise ratio due to the low natural abundance of ¹³C.

Methodology (KBr Pellet):

- Sample Preparation: A few milligrams of 1-adamantanethiol are finely ground with anhydrous potassium bromide (KBr).
- Pellet Formation: The mixture is pressed into a thin, transparent pellet using a hydraulic press.
- Spectrum Acquisition: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the transmission spectrum is recorded.

Methodology:

- Sample Preparation: A small amount of the solid 1-adamantanethiol is placed in a glass capillary tube or on a microscope slide.
- Spectrum Acquisition: The sample is illuminated with a monochromatic laser source, and the scattered light is collected and analyzed by a Raman spectrometer.

Conclusion

This technical guide has summarized the key physical properties of solid **1-adamantanethiol** and provided detailed experimental protocols for their determination. While quantitative data for some properties, such as solubility in various organic solvents and a definitive crystal structure, are not currently available in the public domain, the information and methodologies presented here provide a solid foundation for researchers working with this compound. Further



experimental investigation is encouraged to fill these data gaps and enhance the collective understanding of this important molecule's physicochemical behavior.

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